An In-depth Technical Guide to 3-Amino-9-fluorenone

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Compound of Interest

Compound Name:	*3-Amino-9-fluorenone*
CAS No.:	*6276-05-7*
Cat. No.:	*B181642*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Amino-9-fluorenone is an aromatic organic compound that belongs to the fluorenone family. It is characterized by a fluorenone backbone with an amine group substituted at the third position. This compound and its derivatives are of significant interest in various scientific fields, including medicinal chemistry, materials science, and organic synthesis, due to their unique chemical and photophysical properties.[1][2] The fluorenone core provides a rigid, planar structure that is amenable to chemical modification, making it a versatile scaffold for the development of novel molecules with tailored functions.[1] This guide provides a comprehensive overview of the molecular characteristics, synthesis, and applications of **3-Amino-9-fluorenone**, with a focus on its relevance to researchers and professionals in drug development.

Core Molecular and Physicochemical Properties

A thorough understanding of the fundamental properties of **3-Amino-9-fluorenone** is essential for its effective application in research and development. These properties dictate its behavior

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in chemical reactions, its solubility in various solvent systems, and its potential for interaction with biological targets.

Property	Value	Source
Molecular Formula	$C_{13}H_9NO$	[3][4][5][6]
Molecular Weight	195.22 g/mol	[3][4][5][6]
Monoisotopic Mass	195.068413911 Da	[4]
CAS Number	6276-05-7	[3][4]
Appearance	Pale yellow solid	[3]
Melting Point	154-155 °C	[5][7]
Boiling Point	422.6 °C at 760 mmHg	[5]
Density	1.327 g/cm³	[5]
Topological Polar Surface Area	43.1 Å²	[4]
IUPAC Name	3-aminofluoren-9-one	[4]

Synthesis and Characterization

The synthesis of **3-Amino-9-fluorenone** is most commonly achieved through the reduction of its nitro precursor, 3-Nitro-9-fluorenone. This transformation is a standard procedure in organic synthesis and can be accomplished using various reducing agents.

Experimental Protocol: Synthesis of 3-Amino-9-fluorenone

This protocol describes a common method for the synthesis of **3-Amino-9-fluorenone** via the reduction of 3-Nitro-9-fluorenone using iron powder in ethanol.

Materials:

- 3-Nitro-9-fluorenone

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- Ethanol
- Iron powder
- Ethyl acetate
- Petroleum ether
- Saturated brine solution
- Anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4)

Procedure:

- Reaction Setup: In a suitable reactor, add 3-Nitro-9-fluorenone and ethanol in a weight ratio of 1:50.[3]
- Addition of Reducing Agent: While stirring, add iron powder to the mixture.[3]
- Reflux: Heat the reaction mixture to reflux and maintain it overnight.[3] The progress of the reaction can be monitored using Thin Layer Chromatography (TLC) to observe the disappearance of the starting material.[3]
- Work-up:
  - After the reaction is complete, cool the mixture to room temperature.[3]
  - Filter the solid iron and iron oxides from the solution.[3]
  - Evaporate the ethanol from the filtrate to obtain the crude product.[3]
- Purification:
  - Dissolve the crude product in ethyl acetate.[3]
  - Wash the organic phase three times with a saturated brine solution.[3]
  - Dry the organic phase over an anhydrous drying agent and then filter.[3]

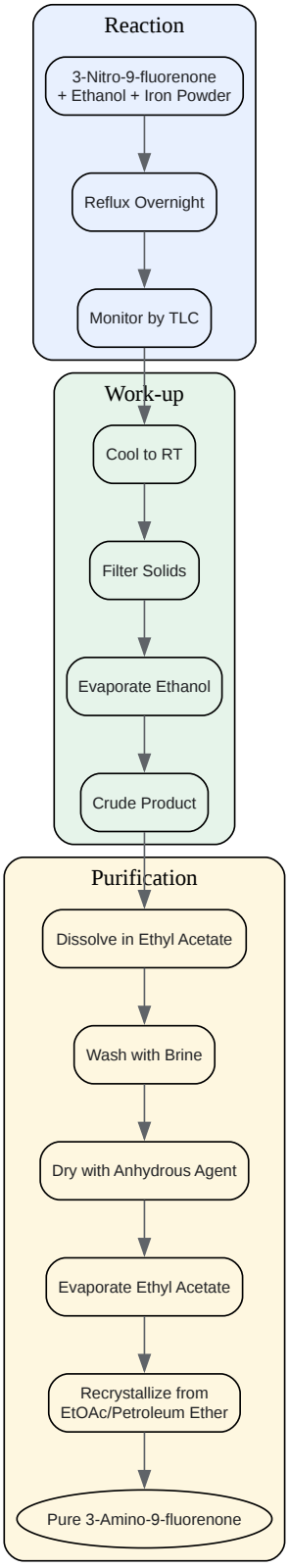
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- Evaporate the solvent to yield the purified product.[3]

- Recrystallization: For higher purity, recrystallize the product from a mixture of ethyl acetate and petroleum ether. This should yield **3-Amino-9-fluorenone** as a pale yellow solid with a purity greater than 97%.[3]

Workflow for Synthesis and Purification

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Caption: Workflow of **3-Amino-9-fluorenone** synthesis.

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Spectroscopic Characterization

The identity and purity of synthesized **3-Amino-9-fluorenone** are confirmed using various spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the amine (N-H stretching) and ketone (C=O stretching) functional groups.[4][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectra provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, confirming the substitution pattern and overall structure.[4]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.[9]

Applications in Research and Drug Development

The fluorenone scaffold is a privileged structure in medicinal chemistry, and its derivatives have been investigated for a wide range of biological activities.[1] **3-Amino-9-fluorenone** serves as a key building block for the synthesis of more complex molecules with potential therapeutic applications.

Key Application Areas:

- Anticancer Agents: Fluorenone derivatives have been explored for their potential as anticancer drugs.[1] The planar aromatic system can intercalate with DNA, and modifications to the core structure can lead to compounds with selective cytotoxicity towards cancer cells.
- Antimalarial Drugs: The fluorenone nucleus is present in some antimalarial compounds, and research continues to explore new derivatives with improved efficacy and reduced resistance.[1]
- Antiviral and Antibacterial Agents: Substituted fluorenones have shown promise as antiviral and antibacterial agents.[1]
- Fluorescent Probes: The inherent fluorescence of the fluorenone core makes **3-Amino-9-fluorenone** and its derivatives useful as fluorescent probes for biological imaging and

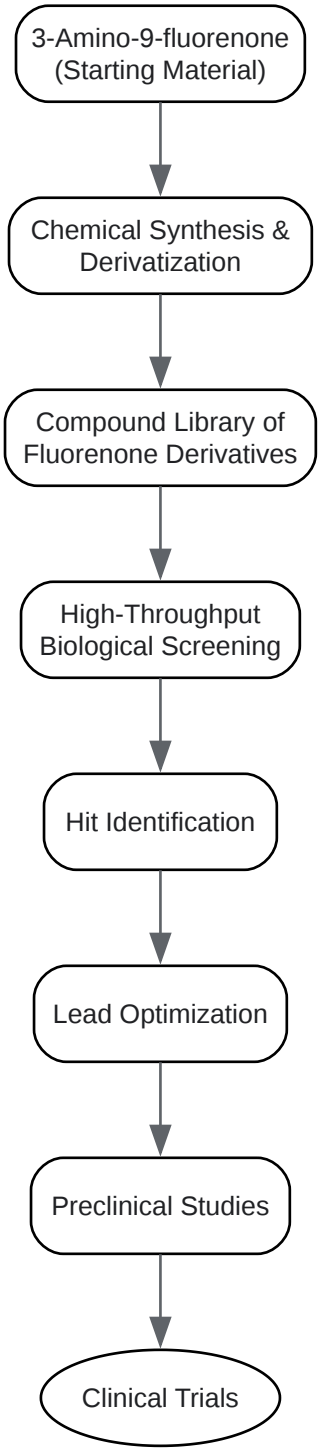
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sensing applications.[2]

- Organic Electronics: In materials science, fluorenone derivatives are utilized in the development of organic light-emitting diodes (OLEDs) and other organic electronic materials due to their favorable photophysical properties.[2]

Logical Flow of **3-Amino-9-fluorenone** in Drug Discovery

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